

1-tert-butyl-1H-pyrazole-4-carboxylic acid

molecular weight and formula

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Compound of Interest

Compound Name: 1-tert-butyl-1H-pyrazole-4-carboxylic acid

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A Technical Guide to 1-tert-butyl-1H-pyrazole-4-carboxylic acid

This document provides a comprehensive overview of **1-tert-butyl-1H-pyrazole-4-carboxylic acid**, tailored for researchers, scientists, and professionals in the field of drug development. It covers the fundamental molecular properties, detailed experimental protocols for its synthesis, and a logical workflow for its preparation and analysis.

Molecular Data and Properties

The key molecular identifiers and properties of **1-tert-butyl-1H-pyrazole-4-carboxylic acid** are summarized below. This data is essential for accurate experimental design, stoichiometric calculations, and analytical characterization.

Property	Value
Molecular Formula	C ₈ H ₁₂ N ₂ O ₂ [1] [2] [3] [4]
Molecular Weight	168.19 g/mol [1] [4]
IUPAC Name	1-tert-butyl-1H-pyrazole-4-carboxylic acid
CAS Number	950858-65-8 [2] [5]
SMILES	CC(C)(C)N1C=C(C=N1)C(=O)O [2] [3]

Experimental Protocols

The synthesis of pyrazole carboxylic acids is a fundamental process in the development of various bioactive compounds.[\[1\]](#) The following protocols provide detailed methodologies for the synthesis of **1-tert-butyl-1H-pyrazole-4-carboxylic acid** and related derivatives.

1. Synthesis via Saponification of Ethyl Ester

This protocol details the hydrolysis of an ethyl ester precursor to yield the target carboxylic acid.

- Starting Material: Ethyl 1-tert-butyl-1H-pyrazole-4-carboxylate
- Reagents: Lithium hydroxide (LiOH), Tetrahydrofuran (THF), Methanol (MeOH), Water (H₂O), 10% Hydrochloric acid (HCl), Ethyl acetate (EtOAc), Sodium sulfate (Na₂SO₄).

Procedure:

- Prepare a mixed solvent system of THF-MeOH-H₂O in a 3:1:1 volume ratio.[\[5\]](#)
- Dissolve ethyl 1-tert-butyl-1H-pyrazole-3-carboxylate (1.66 mmol) and LiOH (5.0 mmol) in 8 mL of the prepared mixed solvent.[\[5\]](#)
- Stir the reaction mixture at 25 °C for 12 hours.[\[5\]](#)
- Upon completion, add H₂O and EtOAc to the mixture.[\[5\]](#)

- Acidify the mixture with a 10% HCl solution to precipitate the product.[5]
- Separate the organic layer.
- Dry the organic layer with Na₂SO₄ and concentrate it under reduced pressure to obtain the final product, **1-tert-butyl-1H-pyrazole-4-carboxylic acid**.[5]

2. General Synthesis of Pyrazole Carboxylic Acids via Hydrolysis

This method describes a general procedure for preparing pyrazole carboxylic acids from their corresponding esters using basic conditions.

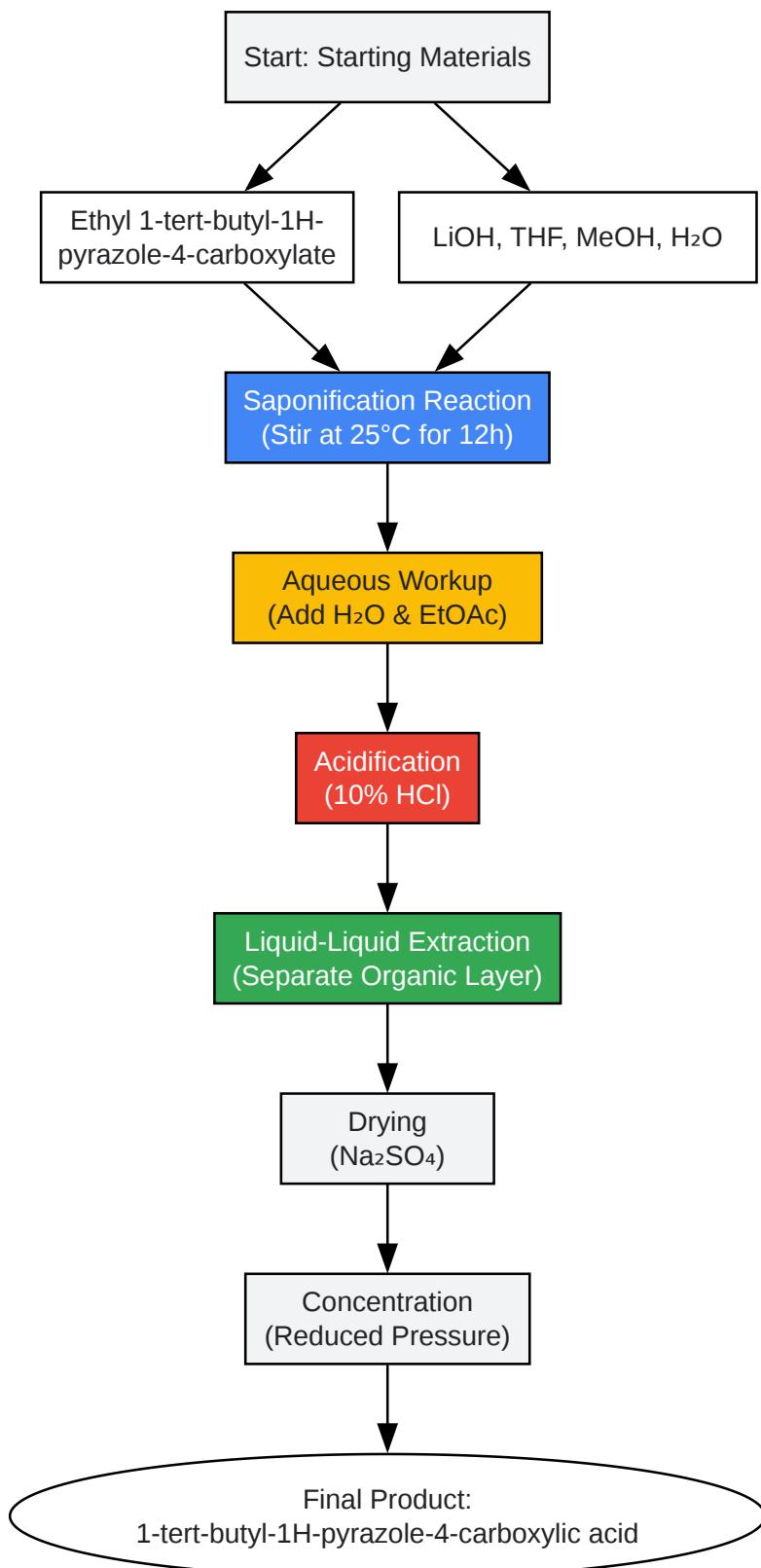
- Starting Material: Appropriate pyrazole-4-carboxylate ester
- Reagents: Sodium hydroxide (NaOH) or Potassium hydroxide (KOH), Ethanol (EtOH) or Methanol (MeOH), Water, Hydrochloric acid (HCl).

Procedure:

- Dissolve the starting pyrazole ester (e.g., ethyl 1-(4-tert-butylbenzyl)-3-phenyl-1H-pyrazole-5-carboxylate) in ethanol.[6]
- Add a solution of potassium hydroxide in ethanol to the refluxing ester solution.[7]
Alternatively, the ester can be treated with a solution of 2N NaOH in methanol and heated to reflux.[8]
- Heat the reaction mixture on a steam bath or reflux for a period of minutes to several hours (e.g., 5 minutes to 3 hours).[6][7]
- Remove the solvent under reduced pressure.[6]
- Dissolve the residue in water and acidify with concentrated or 10% hydrochloric acid.[6][7]
- Collect the precipitated product by filtration and dry it to yield the pyrazole carboxylic acid.[6][7]

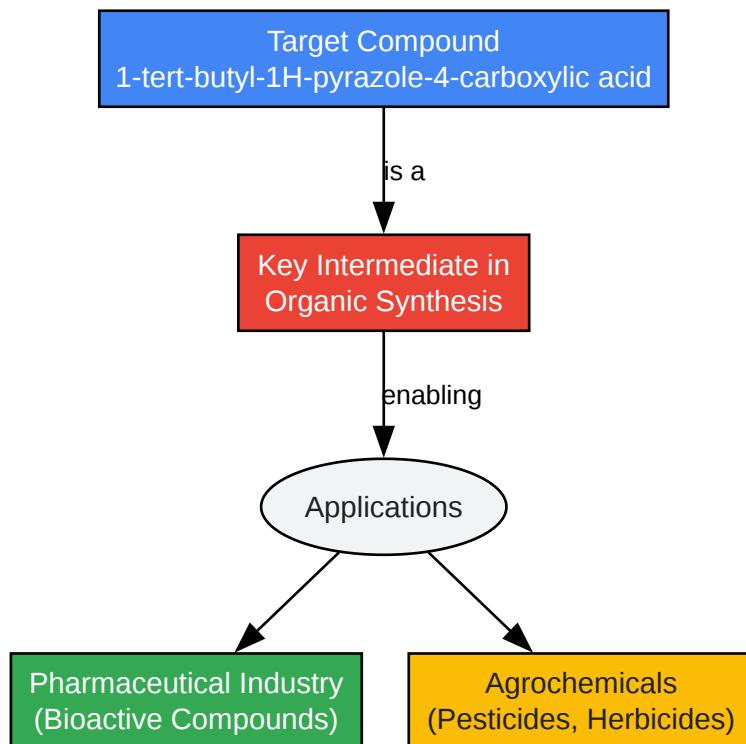
Visualized Workflow and Pathways

The following diagrams illustrate key processes relevant to the synthesis and handling of **1-tert-butyl-1H-pyrazole-4-carboxylic acid**.



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Caption: Workflow for the synthesis of **1-tert-butyl-1H-pyrazole-4-carboxylic acid**.

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Caption: Role of pyrazole derivatives in chemical synthesis and industry applications.

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